

An In-depth Guide to the Physicochemical Properties of Geranyl Bromide

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Compound of Interest

Compound Name: Geranyl bromide

Cat. No.: B048430

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For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides a concise technical overview of **geranyl bromide**, focusing on its molecular formula and weight.

Core Molecular Data

Geranyl bromide is an alkyl bromide commonly used in the synthesis of various organic compounds.^{[1][2]} Its fundamental molecular attributes are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₇ Br	^{[2][3][4][5][6][7]}
Molecular Weight	217.15 g/mol	^{[2][3][5][6][7]}
Alternate Names	trans-1-Bromo-3,7-dimethyl-2,6-octadiene, (2E)-1-Bromo-3,7-dimethyl-2,6-octadiene	^{[2][4]}
CAS Number	6138-90-5	^{[2][4][5]}

Experimental Protocols

The determination of the molecular weight and formula of a compound like **geranyl bromide** is typically achieved through a combination of mass spectrometry and elemental analysis.

Mass Spectrometry:

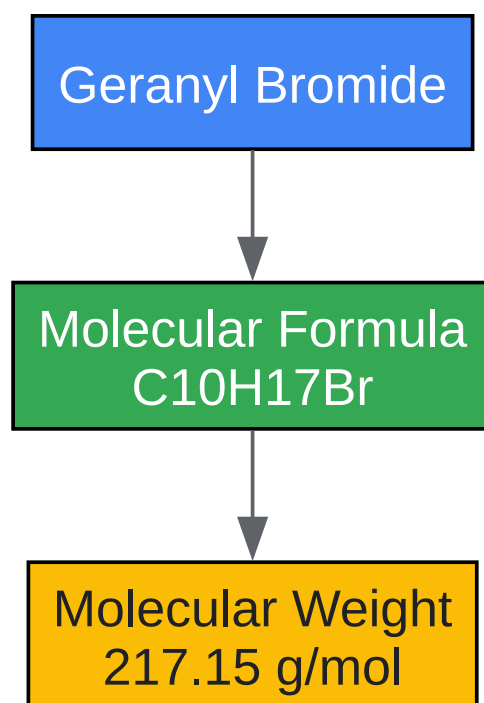
- A sample of **geranyl bromide** is ionized, often using techniques such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer.
- The molecular ion peak in the mass spectrum corresponds to the molecular weight of the compound. For **geranyl bromide**, this would be observed around 217.15 m/z , with a characteristic isotopic pattern due to the presence of bromine (isotopes ^{79}Br and ^{81}Br).

Elemental Analysis:

- A known mass of the **geranyl bromide** sample is combusted in a controlled environment.
- The resulting combustion products (CO_2 , H_2O , and HBr) are collected and quantified.
- The mass of each element (Carbon, Hydrogen, Bromine) in the original sample is calculated.
- From these masses, the empirical formula is determined, which is then reconciled with the molecular weight from mass spectrometry to establish the molecular formula, $\text{C}_{10}\text{H}_{17}\text{Br}$.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound, its empirical formula, and its calculated molecular weight.



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Figure 1: Relationship between **Geranyl Bromide**, its formula, and molecular weight.

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